Interpreting Discrepancies Between Re-Os and Other Isotopic Dating Methods: A Comparative Guide

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For researchers, scientists, and drug development professionals utilizing geochronological data, understanding the nuances of different isotopic dating methods is paramount. Discrepancies in ages derived from various techniques, such as the Rhenium-Osmium (Re-Os) system versus Uranium-Lead (U-Pb), Argon-Argon (Ar-Ar), and Rubidium-Strontium (Rb-Sr) methods, are not necessarily indicative of error. Instead, they often reveal a more complex geological history, providing deeper insights into the processes that have affected the sample. This guide provides a framework for interpreting these discrepancies, supported by experimental data and detailed methodologies.

A Comparative Overview of Key Isotopic Dating Methods

The selection of an appropriate isotopic dating method is contingent upon the mineralogy of the sample, the expected age, and the geological processes being investigated. Each system is characterized by a unique parent-daughter pair, half-life, and, critically, a "closure temperature." The closure temperature is the temperature at which a mineral effectively becomes a closed

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system for a particular isotopic system, meaning there is no significant diffusion of parent or daughter isotopes out of the mineral. This concept is fundamental to interpreting discordant ages.

Isotopic System	Parent Isotope	Daughter Isotope	Half-life (years)	Commonly Dated Minerals/Materials
Re-Os	^{187}Re	^{187}Os	41.6 billion	Molybdenite, Pyrite, Arsenopyrite, Organic-rich sediments, Crude oil
U-Pb	^{238}U / ^{235}U	^{206}Pb / ^{207}Pb	4.47 billion / 704 million	Zircon, Monazite, Apatite, Titanite, Baddeleyite
Ar-Ar	^{40}K	^{40}Ar	1.25 billion	Muscovite, Biotite, Hornblende, K-feldspar, Volcanic glass
Rb-Sr	^{87}Rb	^{87}Sr	49.23 billion	Muscovite, Biotite, K-feldspar, Plagioclase, Whole rock

Understanding Closure Temperatures

Discrepancies between different geochronometers often arise from their different closure temperatures (Tc). A mineral will record the age of the last thermal event that exceeded its closure temperature for a specific isotopic system. Therefore, a suite of minerals dated by multiple methods can provide a detailed thermal history of a rock.

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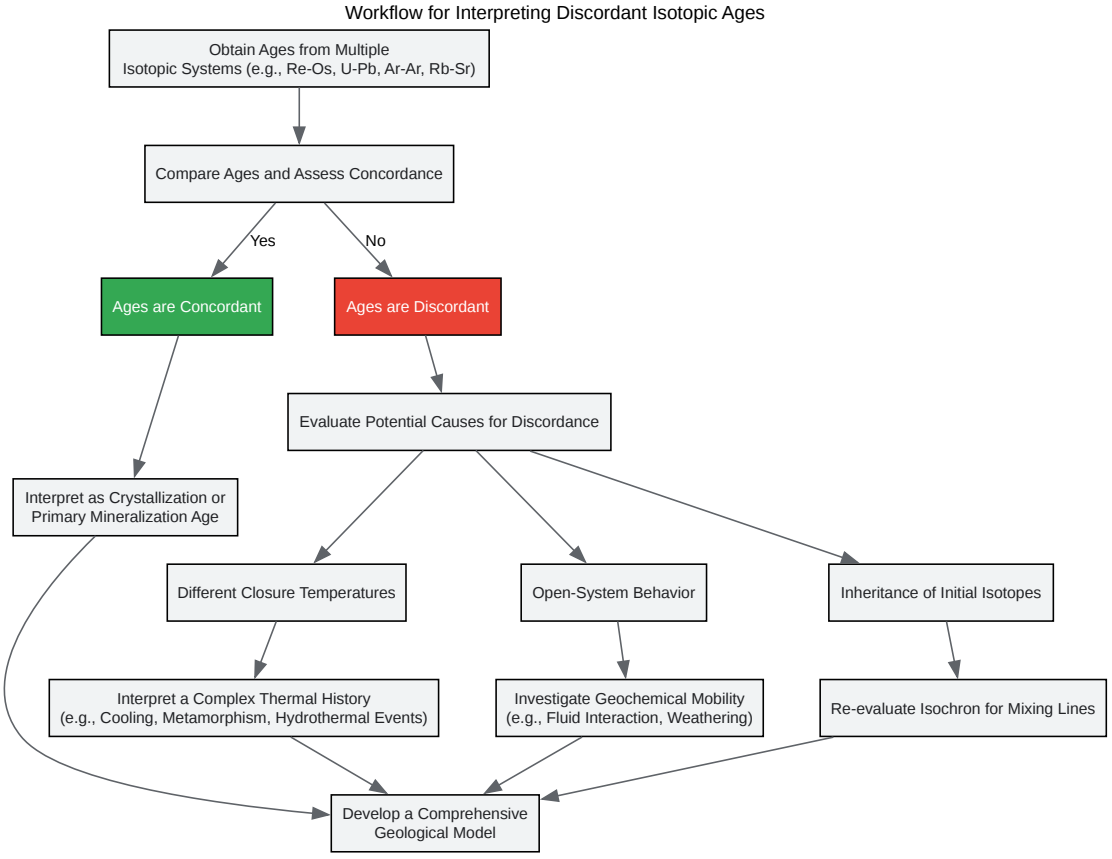
Mineral	Re-Os Tc (°C)	U-Pb Tc (°C)	Ar-Ar Tc (°C)	Rb-Sr Tc (°C)
Zircon	N/A	>900	N/A	N/A
Monazite	N/A	720-800	N/A	N/A
Titanite	N/A	600-650	N/A	~600
Rutile	N/A	400-450	N/A	N/A
Hornblende	N/A	N/A	500-580	~500
Muscovite	N/A	N/A	~350-400	~500
Biotite	N/A	N/A	~300-350	~300-320
K-feldspar	N/A	N/A	150-350 (variable)	~350
Apatite	N/A	450-500	N/A	N/A
Molybdenite	>700	N/A	N/A	N/A

Note: Closure temperatures are dependent on factors such as grain size, cooling rate, and chemical composition, and the values presented are approximate.

Interpreting Discrepancies: A Logical Workflow

When faced with discordant ages from different isotopic systems, a systematic approach is necessary for a robust geological interpretation. The following workflow outlines the key steps in this process.

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Caption: Logical workflow for the interpretation of concordant and discordant isotopic ages.

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Common Causes for Discrepancies

Different Closure Temperatures: Unraveling Thermal Histories

As illustrated in the table above, different mineral-isotope systems have vastly different closure temperatures. For instance, the U-Pb system in zircon has a very high closure temperature (>900°C), meaning it is highly resistant to thermal resetting and typically records the age of initial crystallization from a magma. In contrast, the Ar-Ar system in biotite has a much lower closure temperature (~300-350°C) and will record the time the rock cooled through this temperature.

A common scenario involves a metamorphic event. A U-Pb age on zircon from a granite might yield the original igneous crystallization age, while an Ar-Ar age on biotite from the same rock could reflect the timing of a later metamorphic event that exceeded biotite's closure temperature but not that of zircon.

Case Study: In a polymetallic ore deposit, Re-Os dating of molybdenite (a high-temperature sulfide mineral) might yield the age of the primary ore-forming hydrothermal event. If the deposit was later subjected to a lower-temperature metamorphic event, Ar-Ar dating of later-formed micas associated with this event would yield a younger age, reflecting the timing of metamorphism.

Open-System Behavior: The Role of Geochemical Mobility

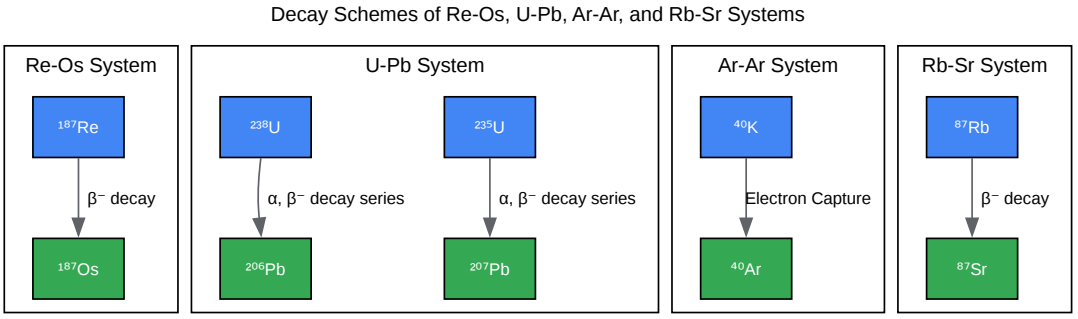
The fundamental assumption of radiometric dating is that the mineral has remained a closed system since its formation (or since it cooled below its closure temperature). However, geological processes such as hydrothermal alteration, weathering, and metamorphism can lead to the gain or loss of parent or daughter isotopes, a phenomenon known as open-system behavior. The geochemical properties of the elements in each isotopic system determine their susceptibility to mobility.

- Re-Os System: Rhenium and Osmium are siderophile (iron-loving) and chalcophile (sulfur-loving) elements, meaning they are concentrated in sulfide minerals.[1][2] Rhenium can be

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mobile under oxidizing conditions, which can lead to open-system behavior in weathered or altered samples.[3] Osmium, in contrast, is generally considered less mobile.

- U-Pb System: Uranium can be mobile, particularly in its oxidized state (U^{6+}), under hydrothermal conditions. Lead can also be mobile, and Pb-loss is a common cause of discordant U-Pb ages, especially in minerals with radiation-damaged crystal lattices.[4]
- Ar-Ar System: Argon is a noble gas and can be lost from a mineral lattice if the closure temperature is exceeded. "Excess argon," which is argon incorporated into the mineral from an external source, can also lead to erroneously old ages.
- Rb-Sr System: Rubidium and Strontium are alkali and alkaline earth elements, respectively, and can be highly mobile in the presence of hydrothermal fluids.[5] This mobility can lead to the resetting of the Rb-Sr system during alteration events.



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Caption: Simplified decay schemes for the Re-Os, U-Pb, Ar-Ar, and Rb-Sr isotopic systems.

Inheritance of Initial Isotopic Ratios and Mixing

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The isochron method, commonly used in Re-Os and Rb-Sr dating, relies on the assumption that all analyzed samples (e.g., different minerals from the same rock) had the same initial isotopic ratio of the daughter element at the time of formation. If this assumption is violated, for example, by the incomplete mixing of magmas with different isotopic compositions or the inheritance of older mineral grains (xenocrysts), the resulting isochron may be a "mixing line" that does not yield a meaningful age. Careful petrographic analysis is crucial to identify samples that may have been affected by such processes.

Experimental Protocols

Accurate and precise isotopic data are the foundation of reliable geochronology. Below are generalized experimental workflows for the four dating methods discussed.

Re-Os Dating of Sulfide Minerals (e.g., Molybdenite, Pyrite)

- Sample Preparation: Sulfide mineral grains are separated from the crushed rock sample using standard mineral separation techniques (e.g., heavy liquids, magnetic separation). The grains are then cleaned to remove any surface contamination.

- Isotope Spiking and Digestion: A precisely known amount of an isotopic "spike" (enriched in ^{185}Re and ^{190}Os) is added to a weighed amount of the sample. The sample and spike are then digested in a sealed tube (e.g., a Carius tube) with strong acids (e.g., aqua regia) at high temperature and pressure to ensure complete dissolution and equilibration between the sample and the spike.

- Chemical Separation: Rhenium and Osmium are chemically separated and purified from the sample matrix and from each other using solvent extraction and/or ion exchange chromatography.

- Mass Spectrometry: The isotopic compositions of Re and Os are measured using a Negative Thermal Ionization Mass Spectrometer (N-TIMS) or a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).

- Age Calculation: For minerals with very high Re/Os ratios like molybdenite, a model age can often be calculated directly from the measured ^{187}Re and ^{187}Os concentrations. For minerals

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with lower Re/Os ratios, an isochron is constructed by analyzing multiple cogenetic samples with varying Re/Os ratios.[1]

U-Pb Dating of Zircon by Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS)

- Sample Preparation: Zircon grains are separated from the crushed rock sample. The grains are then mounted in an epoxy puck and polished to expose their interiors. Cathodoluminescence (CL) imaging is often used to visualize the internal growth zoning of the zircons.[6]
- Laser Ablation: The mounted zircons are placed in a sample chamber. A high-energy laser is focused on a specific spot on a zircon grain, ablating a small amount of material.[6]
- Sample Introduction: The ablated material is transported by a carrier gas (typically helium) into an Inductively Coupled Plasma Mass Spectrometer (ICP-MS).
- Mass Spectrometry: In the ICP-MS, the sample is ionized in a high-temperature plasma, and the ions are then separated by their mass-to-charge ratio and measured. The abundances of U and Pb isotopes are determined.
- Data Reduction and Age Calculation: The measured isotope ratios are corrected for instrumental mass bias and laser-induced fractionation using a well-characterized zircon standard that is analyzed repeatedly during the analytical session. The corrected ratios are then used to calculate the $^{206}Pb/^{238}U$ and $^{207}Pb/^{235}U$ ages. The data are typically plotted on a concordia diagram to assess concordance and interpret the ages.[7][8]

Ar-Ar Dating

- Sample Preparation: Mineral grains (e.g., mica, hornblende) are separated from the rock sample.
- Irradiation: The samples, along with a standard of known age (a flux monitor), are irradiated with fast neutrons in a nuclear reactor. This process converts a known fraction of ^{39}K to ^{39}Ar. [9]

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- Gas Extraction: The irradiated sample is placed in an ultra-high vacuum extraction line and heated, either in a furnace in a series of increasing temperature steps (step-heating) or with a laser. This releases the argon gas from the mineral lattice.
- Gas Purification: The released gas is purified to remove reactive gases.
- Mass Spectrometry: The isotopic composition of the purified argon gas is measured using a noble gas mass spectrometer.
- Age Calculation: The age is calculated from the ratio of radiogenic $^{40}Ar^*$ to ^{39}Ar. The step-heating method allows for the creation of an age spectrum, which can reveal information about argon loss or the presence of excess argon.[10]

Rb-Sr Isochron Dating

- Sample Preparation: Several whole-rock samples that are inferred to be cogenetic, or several different mineral separates from a single rock sample, are selected. The samples are crushed and powdered.[11]
- Isotope Spiking and Digestion: A precisely weighed amount of each sample powder is spiked with solutions enriched in ^{87}Rb and ^{84}Sr. The samples are then dissolved in strong acids.
- Chemical Separation: Rubidium and Strontium are separated from the other elements in the sample and from each other using ion exchange chromatography.[12]
- Mass Spectrometry: The isotopic compositions of Rb and Sr are measured using a Thermal Ionization Mass Spectrometer (TIMS).
- Age Calculation: The measured $^{87}Rb/^{86}Sr$ and $^{87}Sr/^{86}Sr$ ratios for each sample are plotted on an isochron diagram. The age is calculated from the slope of the best-fit line (isochron) through the data points. The initial $^{87}Sr/^{86}Sr$ ratio is given by the y-intercept of the isochron. [13]

Conclusion

Discrepancies between Re-Os and other isotopic dating methods should not be viewed as problematic, but rather as an opportunity to gain a more detailed understanding of the

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geological history of a sample. By carefully considering the closure temperatures of the different systems, the potential for open-system behavior based on the geochemical properties of the elements involved, and the possibility of inheritance or mixing, researchers can construct more robust and nuanced geological models. The integration of data from multiple geochronometers is a powerful tool for deciphering complex geological processes.

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